

basic chemical and physical properties of 1,2-Dioctanoyl-sn-glycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dioctanoyl-sn-glycerol

Cat. No.: B043705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **1,2-Dioctanoyl-sn-glycerol** (DOG), a pivotal tool in cell signaling research.

Core Chemical and Physical Properties

1,2-Dioctanoyl-sn-glycerol is a synthetic, cell-permeable analog of the endogenous second messenger diacylglycerol (DAG).^{[1][2]} Its structure consists of a glycerol backbone esterified with two octanoic acid (caprylic acid) chains at the sn-1 and sn-2 positions.^[3] This structure renders it hydrophobic, allowing for its integration into cellular membranes.^[3]

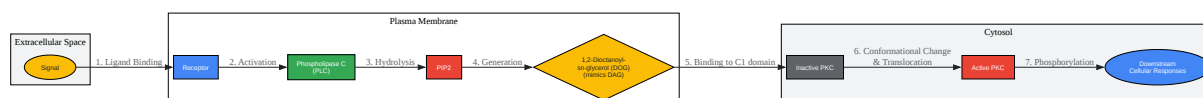
Table 1: Summary of Chemical and Physical Properties of **1,2-Dioctanoyl-sn-glycerol**

Property	Value	Source(s)
IUPAC Name	[(2S)-3-hydroxy-2-octanoyloxypropyl] octanoate	[3][4]
Synonyms	1,2-bis(O-octanoyl)-sn-glycerol, DiC8, DOG, sn-1,2-Dioctanoylglycerol	[3][5][6]
CAS Number	60514-48-9	[3][5][7]
Molecular Formula	C ₁₉ H ₃₆ O ₅	[3][5][7]
Molecular Weight	344.49 g/mol	[5][6]
Appearance	Clear colorless oil or solid	[4][8]
Melting Point	Not consistently reported, solid at -20°C storage	[8][9]
Boiling Point	429.1 ± 12.0 °C (Predicted)	[8]
Solubility	Soluble in DMSO (>7 mg/ml), Ethanol (>30 mg/ml), DMF (>20 mg/ml), Acetonitrile (100 mg/ml), and PBS pH 7.2 (>250 µg/ml)	[6][7]
Storage Temperature	-20°C	[6][8][9]

Role in Cellular Signaling: Activation of Protein Kinase C (PKC)

1,2-Dioctanoyl-sn-glycerol is a well-established cell-permeable activator of Protein Kinase C (PKC).[5][6] It mimics the action of endogenous DAG, a crucial second messenger in numerous signal transduction pathways.[6][10] The primary mechanism of action involves the direct binding of DOG to the C1 domain of conventional and novel PKC isoforms, leading to their activation.[6][11] This activation initiates a cascade of downstream phosphorylation events that regulate a multitude of cellular processes, including cell proliferation, differentiation, and apoptosis.[6]

The activation of PKC by diacylglycerols like **1,2-Dioctanoyl-sn-glycerol** is a critical step in cellular signaling. The following diagram illustrates the canonical pathway.



[Click to download full resolution via product page](#)

Canonical Protein Kinase C (PKC) activation pathway.

Experimental Protocols

The following protocols are generalized methodologies for the use of **1,2-Dioctanoyl-sn-glycerol** in cell culture experiments. Researchers should optimize concentrations and incubation times for their specific cell type and experimental design.

3.1. Preparation of Stock Solution

A stock solution of **1,2-Dioctanoyl-sn-glycerol** is typically prepared in an organic solvent.

- Materials:
 - **1,2-Dioctanoyl-sn-glycerol**
 - Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Procedure:
 - Allow the vial of **1,2-Dioctanoyl-sn-glycerol** to reach room temperature.

- Prepare a stock solution of 10-100 mg/mL by dissolving the appropriate amount in anhydrous DMSO or ethanol.[\[6\]](#)[\[7\]](#)
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to minimize freeze-thaw cycles and store at -20°C.[\[6\]](#)

3.2. General Protocol for Cell Treatment

This protocol outlines a general workflow for treating cultured cells with **1,2-Dioctanoyl-sn-glycerol** to activate PKC.

- Materials:
 - Prepared **1,2-Dioctanoyl-sn-glycerol** stock solution
 - Cultured cells of interest
 - Appropriate cell culture medium
 - Phosphate-Buffered Saline (PBS)
- Procedure:
 - Seed cells in the appropriate culture vessels and allow them to reach the desired confluency.
 - On the day of the experiment, thaw an aliquot of the **1,2-Dioctanoyl-sn-glycerol** stock solution.
 - Prepare the final working concentrations by diluting the stock solution directly into pre-warmed cell culture medium. Mix immediately and thoroughly.
 - Prepare a vehicle control by adding the same volume of the organic solvent (e.g., DMSO) to the medium.
 - Aspirate the old medium from the cells and wash once with sterile PBS.

- Add the medium containing the desired concentrations of **1,2-Dioctanoyl-sn-glycerol** or the vehicle control to the cells.
- Incubate the cells for the desired time period at 37°C in a CO₂ incubator.
- Proceed with downstream analysis (e.g., Western blotting for phosphorylated substrates, immunofluorescence for PKC translocation, or cell-based assays).

The following diagram illustrates a typical experimental workflow for studying the effects of **1,2-Dioctanoyl-sn-glycerol** on cultured cells.



[Click to download full resolution via product page](#)

General experimental workflow for cell-based assays.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 1,2-Dioctanoyl-sn-glycerol [myskinrecipes.com]
- 3. Buy 1,2-Dioctanoyl-sn-glycerol | 60514-48-9 [smolecule.com]
- 4. 1,2-Dioctanoyl-sn-glycerol | C₁₉H₃₆O₅ | CID 148879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. benchchem.com [benchchem.com]
- 7. caymanchem.com [caymanchem.com]
- 8. 1,2-DIOCTANOYL-SN-GLYCEROL CAS#: 60514-48-9 [chemicalbook.com]
- 9. lookchem.com [lookchem.com]
- 10. benchchem.com [benchchem.com]
- 11. Diacylglycerol - Basic Neurochemistry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [basic chemical and physical properties of 1,2-Dioctanoyl-sn-glycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043705#basic-chemical-and-physical-properties-of-1-2-dioctanoyl-sn-glycerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com